

WZ4003-d5 solubility in different solvents

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Compound of Interest

Compound Name: WZ4003-d5

Cat. No.: B1163808

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WZ4003-d5 Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions regarding the solubility of **WZ4003-d5**. The following information is intended for researchers, scientists, and drug development professionals.

Disclaimer

Specific solubility data for the deuterated compound **WZ4003-d5** is limited. The data presented below is for the non-deuterated compound, WZ4003, and should be used as a guideline for **WZ4003-d5**, as their solubility properties are expected to be very similar.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **WZ4003-d5**?

A1: The recommended solvent for preparing stock solutions of **WZ4003-d5** is Dimethyl Sulfoxide (DMSO). It is soluble in DMSO at concentrations of 25 mg/mL. Ethanol can also be used, with a solubility of at least 5 mg/mL.

Q2: Is **WZ4003-d5** soluble in aqueous solutions?

A2: **WZ4003-d5** is practically insoluble in water. To prepare aqueous working solutions, it is necessary to first dissolve the compound in an organic solvent like DMSO and then dilute it with the aqueous buffer of choice.

Q3: I observed precipitation when diluting my **WZ4003-d5** stock solution in cell culture media. What should I do?

A3: Precipitation upon dilution in aqueous media is a common issue for hydrophobic compounds like **WZ4003-d5**. Here are a few troubleshooting steps:

- Decrease the final concentration: The concentration of **WZ4003-d5** in your final working solution may be too high. Try lowering the concentration.
- Increase the percentage of DMSO: Ensure the final concentration of DMSO in your cell culture media is sufficient to maintain solubility, typically between 0.1% and 0.5%. However, be mindful that high concentrations of DMSO can be toxic to cells.
- Use a surfactant or serum: The presence of a surfactant like Tween 80 or serum in the final medium can help to increase the solubility of the compound.

Q4: How should I store my **WZ4003-d5** stock solution?

A4: **WZ4003-d5** stock solutions should be stored at -20°C for short-term storage and at -80°C for long-term storage. Avoid repeated freeze-thaw cycles. It is recommended to aliquot the stock solution into smaller volumes for single use.

Solubility Data

The following table summarizes the solubility of WZ4003 in various solvents. This data should be used as a reference for **WZ4003-d5**.

Solvent	Concentration	Temperature
DMSO	≥ 25 mg/mL	Room Temperature
Ethanol	≥ 5 mg/mL	Room Temperature
Water	Insoluble	Room Temperature

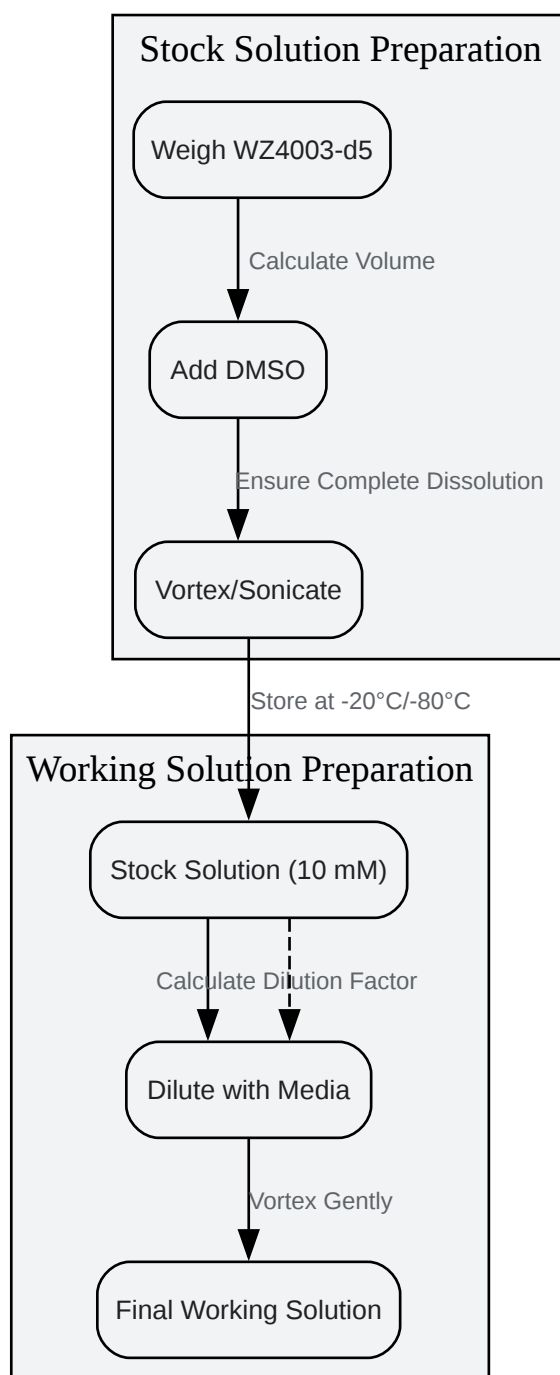
Experimental Protocols

Preparation of WZ4003-d5 Stock Solution (10 mM in DMSO)

- **Weigh the Compound:** Accurately weigh the required amount of **WZ4003-d5** powder using a calibrated analytical balance.
- **Add Solvent:** Add the appropriate volume of DMSO to the vial containing the **WZ4003-d5** powder to achieve a 10 mM concentration.
- **Dissolve the Compound:** Gently vortex or sonicate the solution until the compound is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles.
- **Storage:** Aliquot the stock solution into single-use vials and store at -20°C or -80°C.

Diagrams

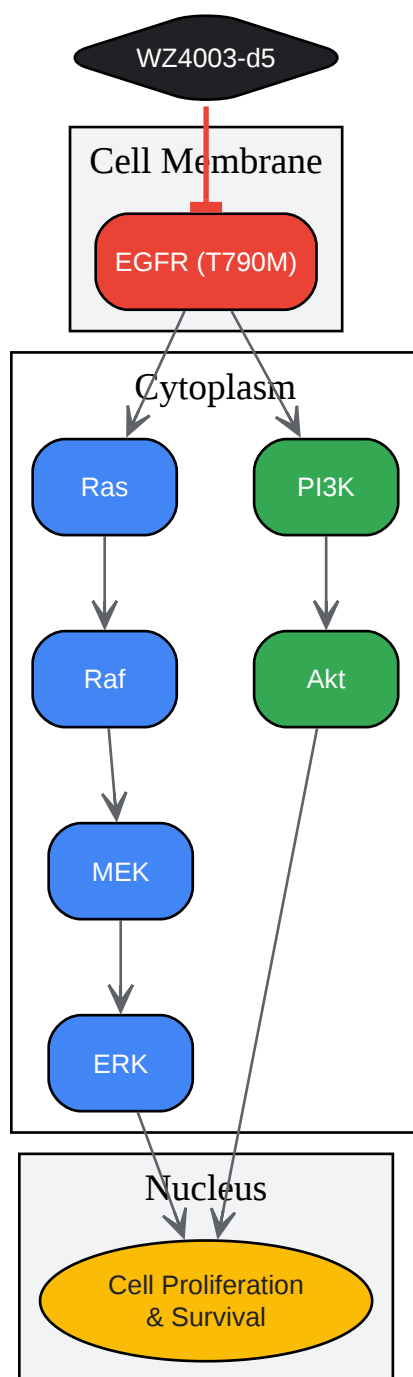
Experimental Workflow: Preparing WZ4003-d5 Working Solutions



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Caption: Workflow for preparing **WZ4003-d5** solutions.

Signaling Pathway: WZ4003 Inhibition of EGFR T790M Mutant



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Caption: **WZ4003-d5** inhibits the mutated EGFR T790M pathway.

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